

PYR-41 handling instructions laboratory safety

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Compound Focus: Pyr-41

CAS No.: 418805-02-4

Cat. No.: S547892

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Hazard Classification and Safe Handling

The table below summarizes the identified hazards and essential handling precautions for **PYR-41** [1].

Hazard Aspect	Specification / Precaution
Signal Word	Warning [1]
Hazard Statements	H302: Harmful if swallowed. H317: May cause an allergic skin reaction [1].
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P302+P352: IF ON SKIN: Wash with plenty of water [1].
Personal Protective Equipment (PPE)	Gloves, protective clothing, eye/face protection [1].
Form	Solid, dark purple in color [1].

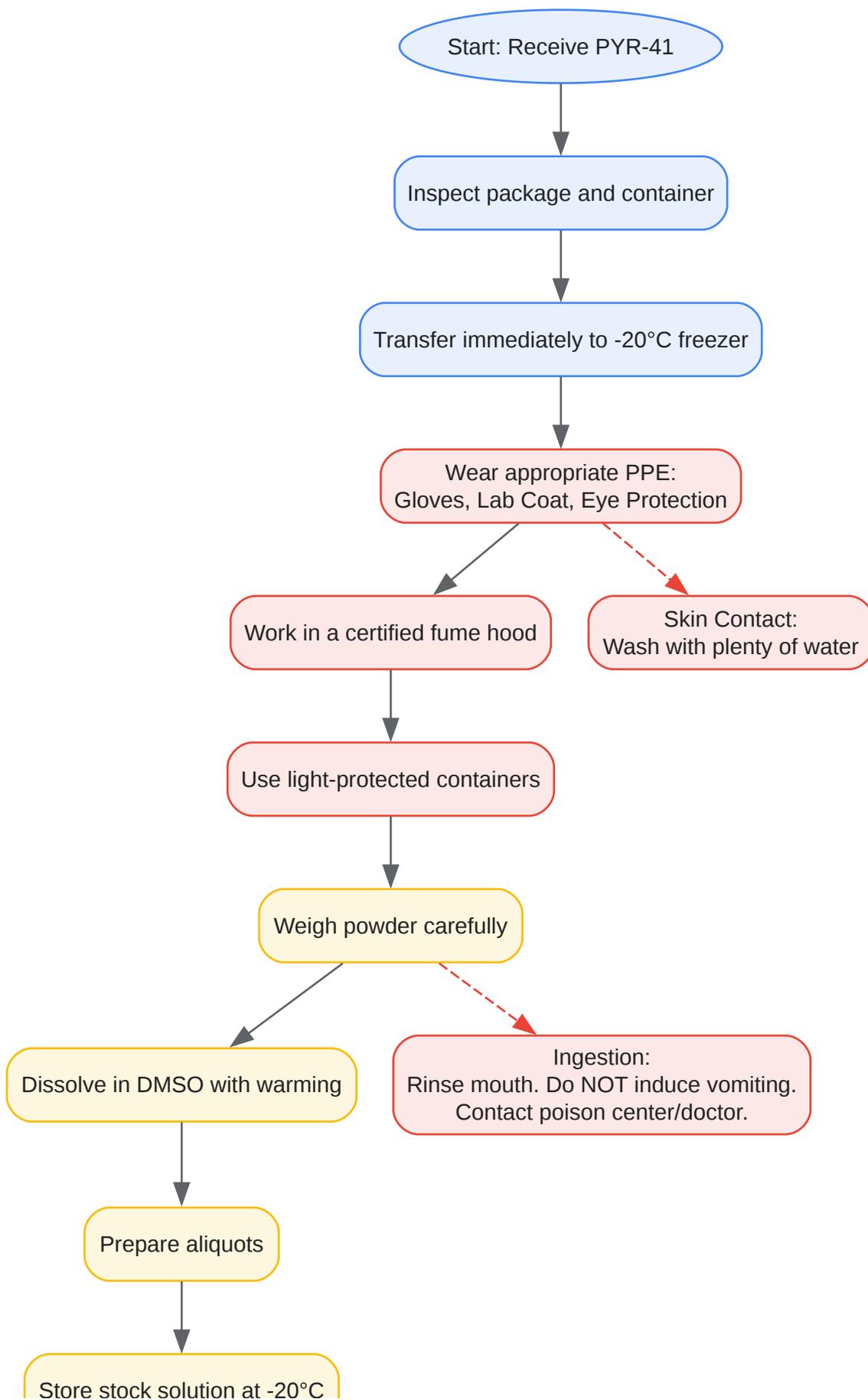
Storage and Physicochemical Properties

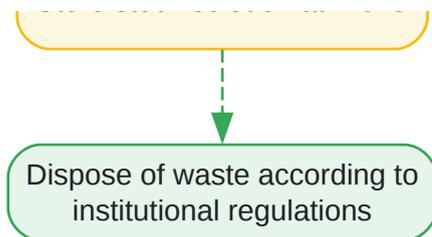
Proper storage is critical for maintaining the stability of this reagent.

Property	Details
Short & Long-Term Storage	-20°C [2]. Store under desiccating conditions [2].
Shipped At	Ambient temperature (can be shipped with ice) [2].
Sensitivity	Light-sensitive [1].
Solubility	Soluble in DMSO at 5 mg/mL with warming [1]. Soluble in DMSO to 50 mM [2].
Molecular Weight	371.3 g/mol (anhydrous) [2]. 425.40 g/mol (trihydrate form) [1].
Purity	>98% [2].

PYR-41 Laboratory Safety and Handling Workflow

For a visual summary, this diagram outlines the key steps for safe handling and emergency response.





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Experimental Use and In-Vivo Protocols

PYR-41 is used in cell-based and animal studies to investigate the role of ubiquitination. Here are example protocols from published research.

In-Vitro Cell Culture Application

PYR-41 has been used to inhibit cytokine release and NF- κ B signaling in macrophages.

- **Cell Line:** Mouse macrophage RAW264.7 cells [3].
- **Stimulation:** Lipopolysaccharide (LPS) to induce inflammation [3].
- **PYR-41 Treatment:** Added to cells **30 minutes before** LPS stimulation [3].
- **Dosing:** Used effectively in the range of **1 to 5 μ M** [3] [4].
- **Solvent Control:** DMSO is used to dissolve **PYR-41**; a DMSO vehicle control is essential [3].

In-Vivo Animal Model Application

A study on septic mice provides a specific dosing and treatment protocol.

- **Disease Model:** Sepsis induced by Cecal Ligation and Puncture (CLP) in mice [3].
- **PYR-41 Dose:** **5 mg/kg** body weight [3].
- **Route of Administration:** Intravenous (IV) injection [3].
- **Timing:** Administered **immediately after** the CLP procedure [3].
- **Vehicle:** 20% DMSO in normal saline [3].

Frequently Asked Questions

Q1: What is the specific molecular target of PYR-41? PYR-41 is a cell-permeable, irreversible inhibitor of the ubiquitin-activating enzyme (E1/Uba1). It inhibits the first step in the ubiquitination cascade, with a reported IC50 of 5 μ M. It has little to no activity against E2 or E3 enzymes or caspases [1] [2] [4].

Q2: Besides inhibiting ubiquitination, what other cellular effects does PYR-41 have? PYR-41 has been observed to increase the sumoylation of proteins and can induce p53-mediated apoptosis, likely as a downstream consequence of inhibiting ubiquitin-dependent degradation [2].

Q3: How should I prepare and store a stock solution of PYR-41?

- **Solvent:** Use DMSO.
- **Concentration:** It can be dissolved at concentrations of at least 5 mg/mL (with warming) to 50 mM [1] [2].
- **Storage:** Aliquot the stock solution and store it at **-20°C**. Protect from light and moisture [1] [2].

Q4: What is a key mechanistic effect of PYR-41 in inflammation studies? PYR-41 prevents the degradation of I κ B α , an inhibitor of the NF- κ B transcription factor. By blocking I κ B α ubiquitination and subsequent degradation, PYR-41 traps NF- κ B in the cytoplasm, thereby inhibiting the expression of pro-inflammatory cytokines like TNF- α , IL-1 β , and IL-6 [3] [4].

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References

1. Thermo Scientific Chemicals Ubiquitin E1 Inhibitor, PYR - 41 [fishersci.se]
2. PYR-41, Ubiquitin-activating enzyme (E1) inhibitor [abcam.com]
3. PYR-41, A UBIQUITIN-ACTIVATING ENZYME E1 ... [pmc.ncbi.nlm.nih.gov]
4. Ubiquitin-activating enzyme E1 inhibitor PYR41 attenuates ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [PYR-41 handling instructions laboratory safety]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547892#pyr-41-handling->

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